

Coumarin 343 CAS number and molecular weight

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Compound of Interest

Compound Name: Coumarin 343

Cat. No.: B1210632

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Coumarin 343: Physicochemical Properties

Coumarin 343 is a fluorescent dye notable for its application as a hydrophilic probe. This technical summary outlines its key physicochemical properties.

Property	Value	Source
CAS Number	55804-65-4	[1] [2] [3] [4] [5]
Molecular Weight	285.29 g/mol	
Molecular Formula	C ₁₆ H ₁₅ NO ₄	

Experimental Data

While detailed experimental protocols for the determination of these properties are not provided in the search results, the consistency of the CAS number and molecular weight across multiple chemical suppliers and databases confirms these values. The molecular weight is a calculated value based on the molecular formula.

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References

- 1. Coumarin 343 | C₁₆H₁₅NO₄ | CID 108770 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Coumarin 343, pure, laser grade 500 mg | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 3. caymanchem.com [caymanchem.com]
- 4. omichem.com [omichem.com]
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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